In-Depth Technical Guide: 4-Fluorobenzo[d]thiazole-2(3H)-thione

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*4-Fluorobenzo[d]thiazole-2(3H)-thione*
CAS No.:	*154327-24-9*
Cat. No.:	*B169122*

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This technical guide provides a comprehensive overview of the chemical and physical properties, a proposed synthesis protocol, predicted spectroscopic data, and potential biological activities of **4-Fluorobenzo[d]thiazole-2(3H)-thione**. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical research.

Chemical and Physical Properties

4-Fluorobenzo[d]thiazole-2(3H)-thione is a fluorinated heterocyclic compound belonging to the benzothiazole class. The presence of a fluorine atom can significantly influence the compound's physicochemical and biological properties, including its lipophilicity, metabolic stability, and binding affinity to biological targets.

Table 1: Physicochemical Properties of **4-Fluorobenzo[d]thiazole-2(3H)-thione**

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Property	Value	Reference(s)
Molecular Formula	$C_7H_4FNS_2$	[1]
Molecular Weight	185.24 g/mol	[1]
Appearance	White to yellow crystalline solid	[2]
Melting Point	187-188 °C	[1]
Boiling Point	286.1 °C at 760 mmHg	[1]
Density	1.55 g/cm³	[1]
LogP	2.7241	[1]
Vapor Pressure	0.00465 mmHg at 25°C	[1]
Refractive Index	1.722	[1]

Synthesis Protocol

While a specific detailed experimental protocol for the synthesis of **4-Fluorobenzo[d]thiazole-2(3H)-thione** is not readily available in published literature, a plausible synthetic route can be proposed based on established methods for the synthesis of benzothiazole-2-thiones. A common method involves the reaction of an appropriate aniline derivative with carbon disulfide. In this case, the likely starting material is 2-amino-3-fluorothiophenol.

Proposed Synthesis of **4-Fluorobenzo[d]thiazole-2(3H)-thione**:

A potential synthesis route starts from 2-amino-3-fluorobenzenethiol, which can be reacted with carbon disulfide in the presence of a base.

Experimental Protocol (Proposed):

- Reaction Setup: To a solution of 2-amino-3-fluorobenzenethiol (1 equivalent) in ethanol in a round-bottom flask, add potassium hydroxide (1.1 equivalents).
- Addition of Carbon Disulfide: Cool the mixture in an ice bath and add carbon disulfide (1.2 equivalents) dropwise with stirring.

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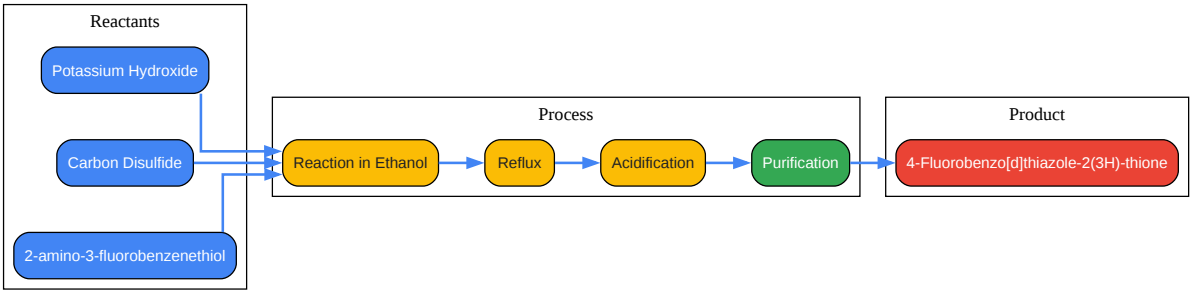
- Reflux: After the addition is complete, allow the mixture to warm to room temperature and then heat to reflux for 4-6 hours.
- Work-up: After cooling, the reaction mixture is poured into cold water and acidified with a dilute solution of hydrochloric acid.
- Isolation: The resulting precipitate is collected by filtration, washed with water, and dried.
- Purification: The crude product can be purified by recrystallization from a suitable solvent such as ethanol to yield **4-Fluorobenzo[d]thiazole-2(3H)-thione**.



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Caption: Proposed synthesis workflow for **4-Fluorobenzo[d]thiazole-2(3H)-thione**.

Spectroscopic Data (Predicted)

Specific experimental spectroscopic data for **4-Fluorobenzo[d]thiazole-2(3H)-thione** is not currently available in the public domain. The following are predicted spectra based on the chemical structure and data from analogous compounds.

Table 2: Predicted ^{1}H NMR Spectral Data (in $CDCl_3$, 400 MHz)

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Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment
~ 10.0 - 12.0	br s	1H	N-H
~ 7.0 - 7.4	m	3H	Aromatic C-H

Table 3: Predicted ^{13}C NMR Spectral Data (in $CDCl_3$, 100 MHz)

Chemical Shift (δ, ppm)	Assignment
~ 180 - 190	C=S
~ 150 - 160 (d, J ≈ 250 Hz)	C-F
~ 110 - 140	Aromatic C

Table 4: Predicted IR Spectral Data

Wavenumber (cm^{-1})	Assignment
~ 3100 - 3000	N-H stretch
~ 1600 - 1450	C=C aromatic stretch
~ 1300 - 1200	C-N stretch
~ 1250 - 1000	C-F stretch
~ 1100 - 1000	C=S stretch

Potential Biological Activities and Applications

While no specific biological activity has been reported for **4-Fluorobenzo[d]thiazole-2(3H)-thione**, the benzothiazole scaffold is a well-known pharmacophore present in a variety of biologically active compounds. The introduction of a fluorine atom can further enhance these properties.

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Antimicrobial Activity: Thiazole and benzothiazole derivatives have been reported to exhibit a broad spectrum of antimicrobial activities against various bacterial and fungal strains.[3][4] The fluorine substituent may increase the lipophilicity of the molecule, potentially facilitating its transport across microbial cell membranes.

Anticancer Activity: Numerous benzothiazole derivatives have been investigated for their anticancer properties.[5][6] Some fluorinated 2-(4-aminophenyl)benzothiazoles have shown potent and selective cytotoxicity against human cancer cell lines.[5] The mechanism of action for some of these compounds involves the induction of cytochrome P450 enzymes, leading to the formation of reactive metabolites that can bind to cellular macromolecules and induce apoptosis.

Enzyme Inhibition: The thiazole ring is a key component in various enzyme inhibitors. For instance, certain benzothiazole derivatives have shown inhibitory activity against enzymes such as monoamine oxidase (MAO) and carboxylesterases.[7][8] The thione group in the target molecule could potentially interact with metallic cofactors in enzymes.

SARS-CoV-2 Main Protease Inhibition: Recent research has highlighted the potential of 4-fluorobenzothiazole moieties as components of inhibitors targeting the main protease (Mpro) of SARS-CoV-2, the virus responsible for COVID-19.[9] This suggests that **4-Fluorobenzo[d]thiazole-2(3H)-thione** could serve as a scaffold for the development of novel antiviral agents.

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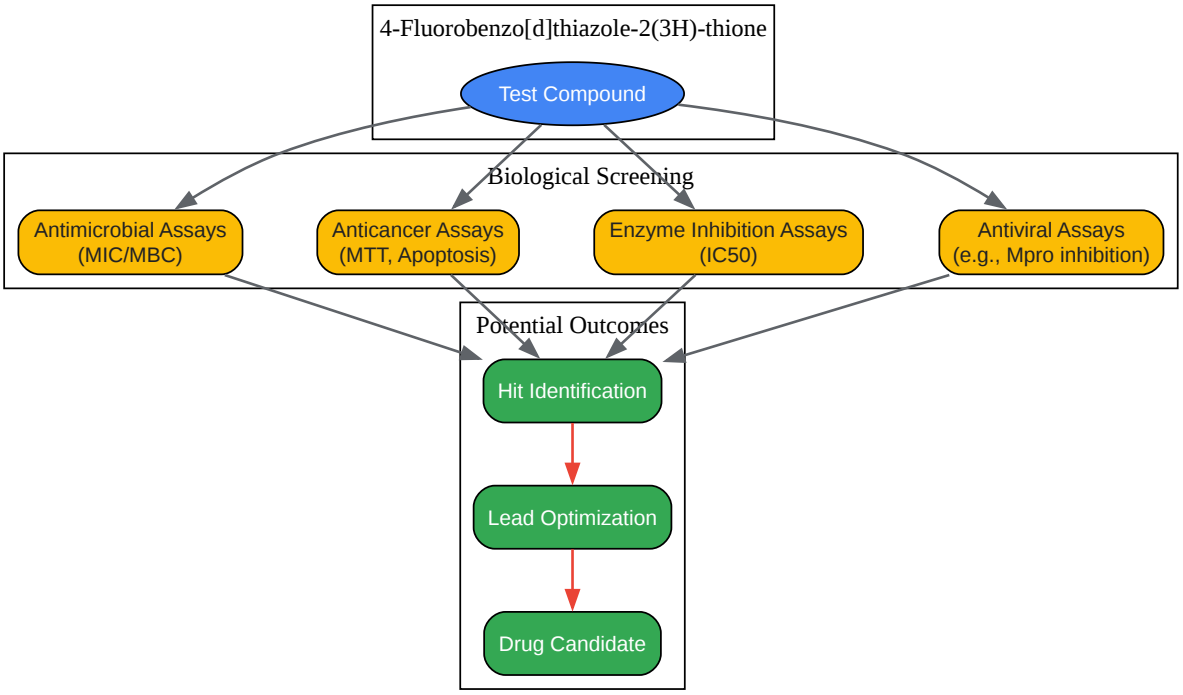

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Caption: A generalized workflow for the biological evaluation of the title compound.

Safety and Handling

Based on available safety data for similar compounds, **4-Fluorobenzo[d]thiazole-2(3H)-thione** should be handled with care in a well-ventilated laboratory environment. Standard personal protective equipment, including safety goggles, gloves, and a lab coat, should be worn. Avoid inhalation of dust and contact with skin and eyes. In case of contact, wash the affected area with plenty of water.

Conclusion

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4-Fluorobenzo[d]thiazole-2(3H)-thione is a chemical compound with potential for further investigation in medicinal chemistry and drug discovery. While specific experimental data is limited, its structural features suggest a range of possible biological activities, including antimicrobial, anticancer, and enzyme inhibitory effects. The proposed synthesis and predicted spectroscopic data in this guide provide a foundation for researchers to initiate further studies on this promising molecule. It is important to note that all experimental protocols and spectroscopic data presented herein are predictive and should be validated through laboratory experimentation.

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- To cite this document: BenchChem. [In-Depth Technical Guide: 4-Fluorobenzo[d]thiazole-2(3H)-thione]. BenchChem, [2026]. [Online PDF]. Available at:

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